

Hazards and safety precautions for handling allyl iodide

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Compound of Interest

Compound Name: Allyl iodide

Cat. No.: B1293787

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An In-depth Technical Guide to the Hazards and Safety Precautions for Handling **Allyl iodide**

Introduction

Allyl iodide (3-iodo-1-propene, CAS No. 556-56-9) is a highly reactive organoiodine compound utilized as a versatile building block in organic synthesis.^[1] Its utility in forming complex molecules makes it valuable to researchers in chemical and pharmaceutical development.^[1] However, its high reactivity is also the source of significant hazards. **Allyl iodide** is a flammable, corrosive, and highly toxic liquid that is readily absorbed through the skin.^{[2][3]} It is also sensitive to light and air, darkening upon exposure as it liberates iodine.^[1]

This guide provides comprehensive information on the hazards associated with **allyl iodide** and details essential safety precautions and handling protocols for professionals in research and development.

Physical and Chemical Properties

Allyl iodide is a yellowish liquid with a pungent, unpleasant odor.^{[1][4]} It is denser than water and practically insoluble in it, but is miscible with common organic solvents like alcohol, ether, and chloroform.^{[4][5]}

Property	Value	Source(s)
Molecular Formula	C ₃ H ₅ I	[6][7]
Molecular Weight	167.98 g/mol	[6][7][8]
Appearance	Yellowish liquid, darkens on exposure to light and air	[1][4]
Odor	Pungent, unpleasant	[1][4]
Boiling Point	102-103 °C (215.6-217.4 °F) at 760 mmHg	[6][7][8]
Melting Point	-99 °C (-146.2 °F)	[6][7]
Flash Point	18 °C (64.4 °F)	[8]
Density	1.837 g/mL at 25 °C	[6]
Vapor Density	5.8 (Air = 1)	[7][8]
Water Solubility	Practically insoluble	[6][7]
Solvent Solubility	Miscible with alcohol, chloroform, ether	[4][5]
Stability	Stable under normal pressures. Sensitive to light and air.	[6][8]

Hazard Identification and Classification

Allyl iodide is classified as a highly hazardous substance due to its flammability, corrosivity, and acute toxicity.[2] Vapors are heavier than air and may travel to an ignition source and flash back.[1][6]

Hazard Category	Classification	Notes	Source(s)
Flammable Liquids	Category 2 (GHS); Class 3 (DOT)	Highly flammable liquid and vapor.	[2][9]
Skin Corrosion/Irritation	Category 1B (GHS)	Causes severe skin burns and eye damage.	[2]
Acute Toxicity, Oral	Category 2 (GHS)	Fatal if swallowed.	[10]
Eye Damage/Irritation	Category 1 (GHS)	Causes serious eye damage.	[11]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (GHS)	May cause respiratory irritation.	[10]

Toxicology and Health Effects

Allyl iodide is highly toxic by all routes of exposure: inhalation, ingestion, and skin absorption. [4] It is a strong irritant to the skin, eyes, and mucous membranes. [3][4]

Routes of Exposure and Effects:

- Ingestion: May be fatal if swallowed. [7] Causes severe burns to the gastrointestinal tract. [7] Oral lethal-dose studies in rats noted effects including general anesthesia, cyanosis (bluish discoloration of the skin), and changes in the structure or function of the salivary glands. [2][3] [4]
- Inhalation: Inhalation of vapors can cause chemical burns to the respiratory tract, irritation of the nose and throat, coughing, and shortness of breath. [7][9] Vapors may also cause dizziness or suffocation. [7]
- Skin Contact: Causes severe skin burns. [2][7] The substance is rapidly absorbed through the skin, contributing to systemic toxicity. [2][3]
- Eye Contact: Causes severe eye burns and possible permanent eye damage. [7][9]

Toxicity Data	Value	Species	Route	Source(s)
LD ₅₀ (Lethal Dose, 50%)	10 mg/kg	Rat	Oral	[2][6][7][8]
LC ₅₀ (Lethal Concentration, 50%)	No data available	-	Inhalation	[8]

Experimental Protocols: Safe Handling and Storage

Given the significant hazards, all work with **allyl iodide** must be conducted within a certified chemical fume hood.[8] A standard operating procedure should be established and strictly followed.

5.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles and a full-face shield.[9]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., Viton or Silver Shield®/4H®) and a lab coat.[9] Ensure gloves are inspected prior to use and replaced immediately if contaminated or damaged.
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[7]
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA approved respirator with a suitable cartridge for organic vapors.[7][9]

5.2 Engineering Controls

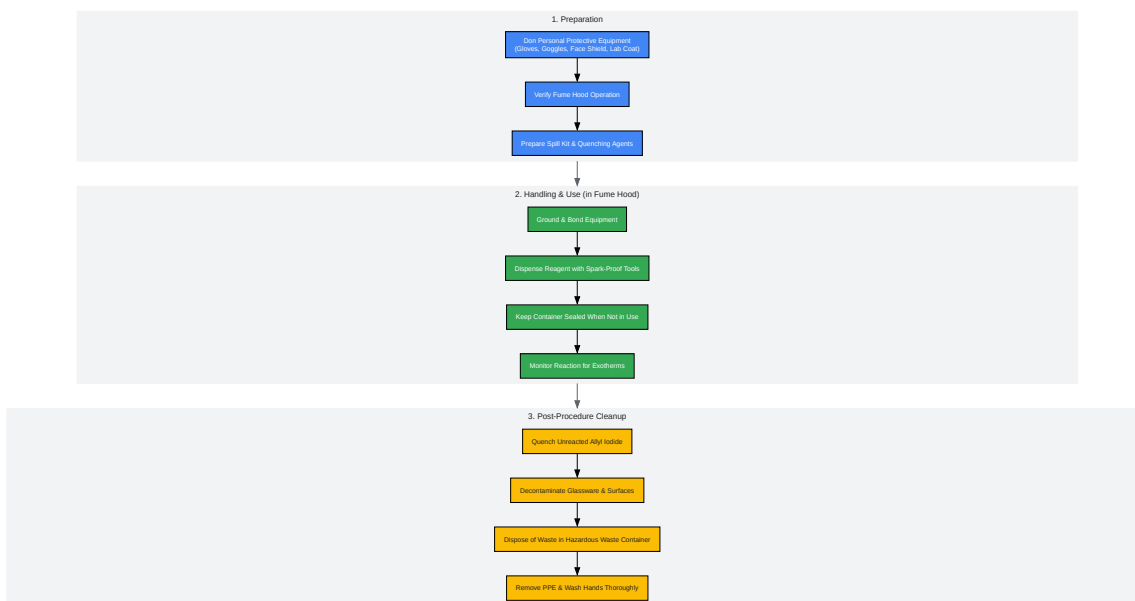
- All manipulations must be performed in a well-ventilated area, specifically within a certified chemical fume hood.[7][8]
- An eyewash station and a safety shower must be readily accessible in the immediate work area.[6][7]
- All equipment used for transferring or handling the product must be grounded and bonded to prevent static discharge.[1][6] Use spark-proof tools.[8]

5.3 Handling Procedure

- Preparation: Before starting work, ensure all necessary PPE is worn correctly. Confirm the fume hood is functioning properly. Have appropriate spill cleanup materials and quenching agents readily available.
- Dispensing: Use grounded, spark-proof tools and equipment.^[8] Transfer liquids carefully to avoid splashing. Keep containers tightly closed when not in use.^[7]
- During Reaction: Monitor the reaction closely. Be aware that **allyl iodide** can undergo hazardous polymerization, which may be initiated by heat.^{[6][7]}
- Post-Reaction: Quench any unreacted **allyl iodide** carefully (see Section 9.0). Clean all equipment thoroughly.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.^[10]

5.4 Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^{[6][7]}
- Store under refrigeration (2-8°C) to maintain quality and inhibit polymerization.^{[5][11]}
- Keep away from heat, sparks, open flames, and other sources of ignition.^{[6][7]}
- Protect from light and air.^{[1][6][7]} The use of a nitrogen atmosphere is recommended for storage.^[8]
- Store separately from incompatible materials, especially strong oxidizing agents.^{[1][6][7][9]}



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Diagram 1: Standard Laboratory Handling Workflow for **Allyl Iodide**

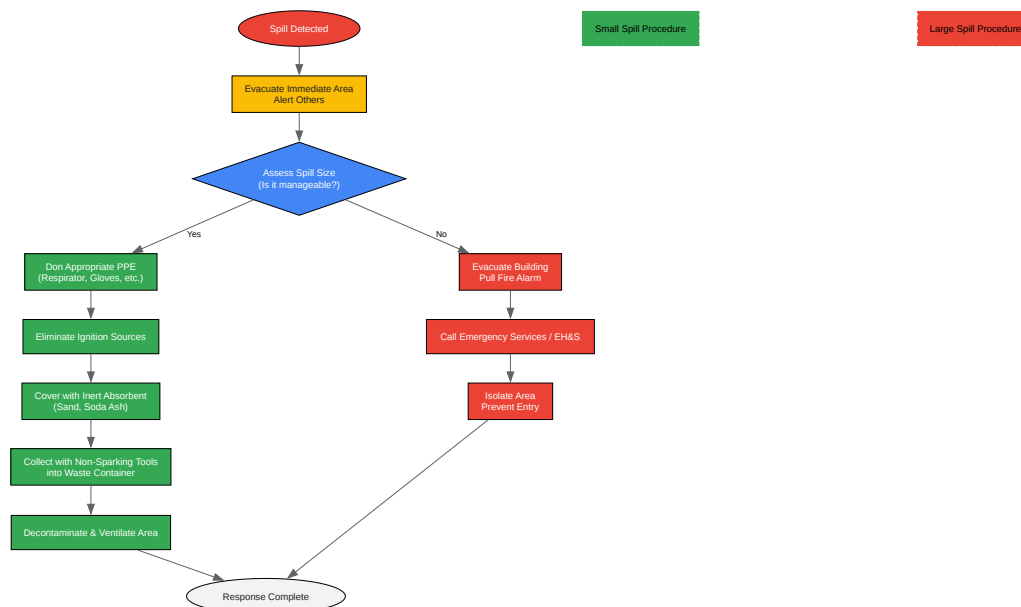
Accidental Release Measures

In case of a spill, immediate and appropriate action is critical to prevent injury and fire.

6.1 Spill Response Protocol

- Evacuate: Immediately evacuate all personnel from the affected area.[2]
- Isolate: Isolate the spill area for at least 50 meters (150 feet) in all directions.[1]
- Ignition Control: Eliminate all sources of ignition (no smoking, flares, sparks, or flames).[1]
- Ventilate: Ensure the area is well-ventilated, but only if it can be done safely.[4]

- Containment: For small spills, absorb with an inert, non-combustible material such as dry lime, sand, or soda ash.[1][9] Do not use combustible materials like paper towels. For large spills, dike the area to prevent spreading.[1] A vapor-suppressing foam may be used to reduce vapors.[7]
- Cleanup: Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[1][9]
- Decontamination: Ventilate and wash the spill area after cleanup is complete.[9]



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Diagram 2: Spill Response Decision Workflow

First Aid Measures

Immediate medical attention is required for any exposure to **allyl iodide**.^[6] All first aid should be administered while taking precautions to avoid self-contamination.

- Inhalation: Move the victim to fresh air immediately.^[6] If breathing is difficult, administer oxygen. If the victim is not breathing, give artificial respiration, but DO NOT use mouth-to-mouth resuscitation.^{[6][7]} Seek immediate medical attention.^[6]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15-30 minutes while removing all contaminated clothing and shoes.^{[6][8]} Seek immediate medical attention.^[6]
- Eye Contact: Immediately flush eyes with running water for at least 30 minutes, holding eyelids open.^[6] Remove contact lenses if present and easy to do.^[2] Seek immediate medical attention.^{[2][6]}
- Ingestion: Call a poison control center or doctor immediately.^[6] Do NOT induce vomiting.^[8] If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person.^[6]

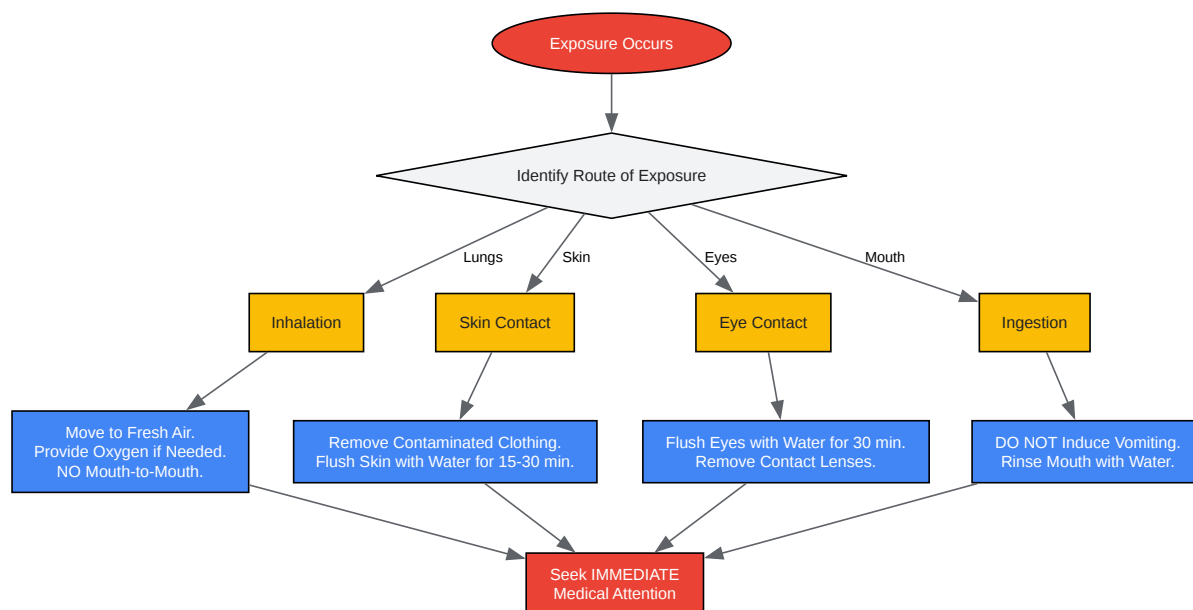


Diagram 3: First Aid Response Workflow

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Diagram 3: First Aid Response Workflow

Firefighting Measures

Allyl iodide is a highly flammable liquid with a low flash point.[2]

- **Extinguishing Media:** For small fires, use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[1][6] For large fires, use water spray, fog, or alcohol-resistant foam.[1][6] Water may be ineffective and should not be used in straight streams.[6]
- **Firefighting Hazards:** Vapors can form explosive mixtures with air.[1] Containers may explode when heated.[1][6] During a fire, irritating and highly toxic gases, including hydrogen iodide, carbon monoxide, and carbon dioxide, may be generated.[6][7][9]

- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[2] Use water spray to keep fire-exposed containers cool.[6][9]

Disposal Considerations

Chemical waste generators must classify discarded chemicals to determine if they are hazardous waste.[7] **Allyl iodide** and materials contaminated with it must be disposed of as hazardous waste.[9] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[8] Do not empty into drains.[8]

For laboratory-scale waste, small amounts of unreacted **allyl iodide** in solution can be quenched by slowly adding to a stirred solution of sodium thiosulfate. The reaction can be exothermic and should be performed in an ice bath. However, this should only be performed by trained personnel, and the resulting mixture must still be disposed of as hazardous waste.

Reactivity and Incompatibilities

- Chemical Stability: The material is stable under recommended storage conditions but darkens on exposure to air and light.[1][6]
- Hazardous Polymerization: May occur, especially when heated or if the stabilizer is lost.[6][7]
- Incompatible Materials: Avoid strong oxidizing agents (such as perchlorates, peroxides, and nitrates).[1][6][7][9] It is also incompatible with many amines, nitrides, azo/diazo compounds, alkali metals, and epoxides.[1]
- Hazardous Decomposition Products: When heated to decomposition, it emits toxic fumes of hydrogen iodide, carbon monoxide, and carbon dioxide.[6][7]

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